

Application Notes and Protocols for the Analysis of Metconazole using Metconazole-d6

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Compound of Interest		
Compound Name:	Metconazole-d6	
Cat. No.:	B12392486	Get Quote

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These comprehensive application notes provide detailed protocols for the extraction and quantification of Metconazole in various matrices, utilizing **Metconazole-d6** as an internal standard for accurate and robust analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Metconazole is a broad-spectrum triazole fungicide widely used in agriculture.[1] Its determination in environmental and food matrices is crucial for regulatory compliance and safety assessment. The use of a stable isotope-labeled internal standard, such as **Metconazole-d6**, is the gold standard for quantitative analysis by LC-MS/MS. This approach, known as isotope dilution mass spectrometry, effectively compensates for variations in sample preparation, matrix effects, and instrument response, leading to highly accurate and precise results.[2][3]

This document outlines three distinct sample preparation techniques for Metconazole analysis:

- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): A widely adopted method for the analysis of pesticides in food matrices of plant origin.[4][5][6]
- Liquid-Liquid Extraction (LLE): A classic and effective technique for the extraction of analytes from aqueous samples like water and soil leachates.



 Solid-Phase Extraction (SPE): A selective sample preparation method used for the cleanup and concentration of analytes from complex aqueous matrices.

QuEChERS Method for Food Matrices (e.g., Fruits, Vegetables)

The QuEChERS method is a streamlined approach that involves a simple extraction with acetonitrile followed by a cleanup step using dispersive solid-phase extraction (dSPE) to remove interfering matrix components.[4][5][8]

Quantitative Data Summary

Parameter	Matrix	Recovery of Metconazole (%)	LOQ (mg/kg)	Reference
QuEChERS	Grapes	80.72–100.36	0.002	[9][10]
Soil	82.83–100.36	0.002	[9][10]	_
Oranges, Carrots, Spinach	70-130 (general pesticide recovery)	<0.01 (general pesticide MDL)	[5][6]	
Flour	94.98-104.89	Not Specified	[11]	

Note: The use of **Metconazole-d6** as an internal standard is expected to improve precision and accuracy by correcting for analyte loss during sample preparation and for matrix-induced signal suppression or enhancement.[12][13]

Experimental Protocol

- a) Sample Preparation and Extraction:
- Homogenize 10-15 g of the fruit or vegetable sample.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.



- Spike the sample with an appropriate amount of **Metconazole-d6** internal standard solution.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).[4]
- Immediately shake vigorously for 1 minute.
- Centrifuge at ≥3000 rcf for 5 minutes.
- b) Dispersive Solid-Phase Extraction (dSPE) Cleanup:
- Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing primary secondary amine (PSA) sorbent and MgSO₄. For pigmented samples, C18 or graphitized carbon black (GCB) may also be included.
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Collect the supernatant for LC-MS/MS analysis.

Workflow Diagram



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Caption: QuEChERS workflow for Metconazole analysis.

Liquid-Liquid Extraction (LLE) for Water and Soil Samples



This protocol is suitable for the extraction of Metconazole from water samples or soil extracts. For soil, an initial extraction with an organic solvent is required before proceeding with the LLE.

Quantitative Data Summary

Parameter	Matrix	Recovery of Metconazole (%)	LOQ (µg/L)	Reference
LLE	Water	Not specified, but method validated	5 (for each isomer)	[14]
Direct Injection	Drinking & Surface Water	70-110 (fortified samples)	Not specified	[15]
Soil Extraction	Soil	Not specified in detail, but method validated	10 (ppb)	

Note: The use of **Metconazole-d6** is critical in LLE to account for any variability in extraction efficiency and volume recoveries.

Experimental Protocol

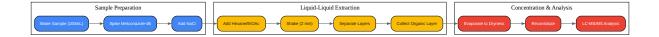
- a) Water Sample Extraction:
- Measure 100 mL of the water sample into a 250 mL separatory funnel.
- Spike the sample with the **Metconazole-d6** internal standard.
- Add 3 g of sodium chloride to the sample and dissolve.[14]
- Add 50 mL of a 4:1 (v/v) hexane/ethyl acetate solution.[14]
- Shake the funnel vigorously for 2 minutes, venting periodically.
- Allow the layers to separate.
- Drain the lower aqueous layer.

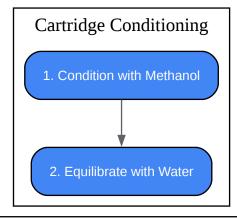


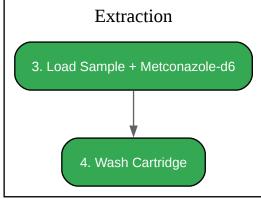
- · Collect the upper organic layer.
- Evaporate the organic extract to dryness and reconstitute in a suitable solvent for LC-MS/MS analysis.
- b) Soil Sample Initial Extraction:
- Weigh 10 g of soil into a centrifuge tube.
- Add 20 mL of acidified methanol/water (e.g., 90:10 methanol:0.2N HCl).
- Spike with **Metconazole-d6** internal standard.
- · Shake for 30 minutes.
- Centrifuge and collect the supernatant. This supernatant can then be further processed by LLE if necessary or diluted for direct injection.

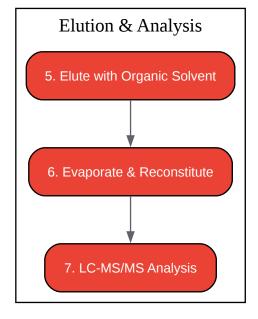
Workflow Diagram













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